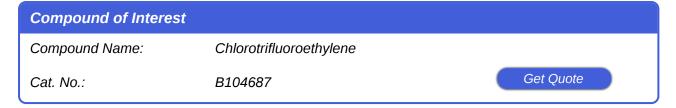


# Chlorotrifluoroethylene (CAS Number 79-38-9): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the core properties of **chlorotrifluoroethylene** (CTFE), a versatile and reactive fluorinated monomer. This document consolidates essential physical, chemical, and safety data, outlines general experimental protocols for property determination, and illustrates key chemical pathways and processes involving CTFE.

# **Core Properties of Chlorotrifluoroethylene**

**Chlorotrifluoroethylene**, with the chemical formula C<sub>2</sub>ClF<sub>3</sub>, is a colorless, flammable gas with a faint ethereal odor at standard conditions.[1][2] It is a crucial monomer in the production of high-performance fluoropolymers, most notably poly**chlorotrifluoroethylene** (PCTFE).[3]

#### **Physical and Chemical Properties**

The fundamental physical and chemical characteristics of CTFE are summarized in the table below, providing a quantitative overview for easy reference.



Property	Value	References
Molecular Formula	C <sub>2</sub> CIF <sub>3</sub>	[4]
Molecular Weight	116.47 g/mol	[4][5]
CAS Number	79-38-9	[4][6]
Appearance	Colorless gas	[2][4]
Odor	Faint ethereal odor	[1][7]
Boiling Point	-28.4 °C to -26.2 °C	[2][5][8]
Melting Point	-158.2 °C to -158 °C	[2][5][6]
Density (liquid)	1.305 g/cm³ at 20 °C	[6]
Vapor Density	4.13 (vs air)	[5][7]
Vapor Pressure	612 kPa at 25 °C	[7][9]
Water Solubility	380 mg/L at 28 °C	[7]
Solubility	Soluble in benzene and chloroform	[1][4][10]
Refractive Index	1.3800	[7][9]
Flash Point	-28 °C	[7][9]
Explosive Limits in Air	8.4–40.3%	[4][7][11]
Autoignition Temperature	600 °C	[12]

# **Safety and Handling Information**

CTFE is a hazardous substance that requires careful handling due to its flammability and toxicity. The following table summarizes key safety data.



Hazard Information	Details	References
GHS Hazard Statements	H220 (Extremely flammable gas), H280 (Contains gas under pressure; may explode if heated), H301 (Toxic if swallowed), H331 (Toxic if inhaled)	[4][13]
NFPA 704 Diamond	Health: 3, Flammability: 4, Instability: 3	[11]
Toxicity	Toxic by inhalation and ingestion. May cause damage to organs, particularly the kidneys and liver. Contact with the liquid can cause frostbite.	[7][13][14]
Handling Precautions	Use only in well-ventilated areas. Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment. Ground/bond container and receiving equipment.	[15][16]
Storage Conditions	Store in a dry, cool, and well-ventilated place. Keep containers tightly closed.  Protect from sunlight and do not expose to temperatures exceeding 50 °C. Store away from incompatible materials such as strong oxidizing agents, strong bases, and water.	[4][13][15]
Incompatible Materials	Strong oxidizing agents, strong bases, water, 1,1-	[7][13]



Upon combustion, it can produce toxic and corrosive		dichloroethylene, oxygen.	
Hazardous Decomposition  Gases, including hydrogen chloride and hydrogen fluoride. At temperatures above 250 °C, decomposition may yield hydrofluoric acid and carbonyl halides like phosgene.	Hazardous Decomposition	produce toxic and corrosive gases, including hydrogen chloride and hydrogen fluoride. At temperatures above 250 °C, decomposition may yield hydrofluoric acid and carbonyl	[1][17]

# **Experimental Protocols for Property Determination**

Accurate determination of the physicochemical properties of **chlorotrifluoroethylene** is crucial for its application and safety. The following sections outline general experimental methodologies for key properties, which must be adapted with stringent safety measures due to the hazardous nature of CTFE. All procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

#### **Determination of Boiling Point**

The boiling point of a liquefied gas like CTFE can be determined using a modified capillary method or a specialized apparatus for low-temperature measurements.

Methodology: A small, sealed capillary tube containing a sample of liquid CTFE is placed in a
cooling bath. The temperature of the bath is slowly increased. The boiling point is the
temperature at which a continuous stream of bubbles emerges from the capillary tube when
the vapor pressure of the liquid equals the atmospheric pressure.[18][19] For more accurate
measurements, a distillation setup can be used where the temperature of the vapor is
monitored as the liquid boils.[20]

# **Determination of Melting Point**

The melting point of CTFE, which is very low, requires a cryostat or a specialized low-temperature melting point apparatus.



Methodology: A small amount of solid CTFE is placed in a capillary tube.[3] The tube is
inserted into a temperature-controlled block within the apparatus. The temperature is
gradually increased, and the range from the point at which the solid begins to melt to when it
becomes completely liquid is recorded as the melting point range.[4]

#### **Measurement of Density**

The density of liquefied CTFE can be measured using a pressure hydrometer or a digital density meter designed for volatile liquids.

 Methodology: A pressure hydrometer is a hydrometer enclosed in a pressure-resistant transparent cylinder. The cylinder is filled with the liquid CTFE, and the density is read directly from the hydrometer scale.[21] Alternatively, an oscillating U-tube density meter can be used. The liquid CTFE is introduced into a vibrating U-tube, and the density is calculated from the change in the oscillation frequency.[21]

#### **Determination of Purity by Gas Chromatography (GC)**

Gas chromatography is a standard technique for assessing the purity of volatile compounds like CTFE.

Methodology: A gaseous sample of CTFE is injected into the gas chromatograph. An inert carrier gas, such as helium or nitrogen, transports the sample through a column containing a stationary phase. Different components of the sample travel through the column at different rates and are detected as they exit. The purity is determined by comparing the area of the main peak to the total area of all peaks in the chromatogram.[11][22]

#### **Determination of Explosive Limits**

The lower and upper explosive limits (LEL and UEL) are determined to define the concentration range in which the gas can form an explosive mixture with air.

• Methodology: A mixture of CTFE and air of a known concentration is prepared in a closed vessel. An ignition source, such as a spark, is introduced, and the resulting pressure change is measured. The experiment is repeated with different concentrations to determine the minimum and maximum concentrations at which ignition occurs.[6][7]



### **Spectroscopic Analysis**

Spectroscopic methods are essential for the structural characterization of CTFE and its reaction products.

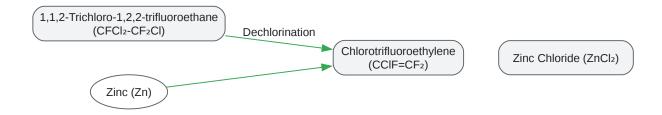
- Infrared (IR) Spectroscopy: An IR spectrum of gaseous CTFE is obtained by passing a beam
  of infrared light through a gas cell containing the sample. The absorption of specific
  frequencies of light corresponds to the vibrational modes of the C-F, C-Cl, and C=C bonds,
  providing a characteristic fingerprint of the molecule.[23]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>19</sup>F NMR spectroscopy is particularly useful for organofluorine compounds. A solution of CTFE in a suitable deuterated solvent is placed in a strong magnetic field and irradiated with radio waves. The resulting spectrum provides information about the electronic environment of the fluorine atoms.[5][24]
- Mass Spectrometry (MS): In a mass spectrometer, CTFE molecules are ionized, and the
  resulting charged fragments are separated based on their mass-to-charge ratio. The
  fragmentation pattern provides information about the molecular weight and structure of the
  compound. The presence of chlorine results in a characteristic M+2 isotope peak.[16][17]

## **Key Chemical Reactions and Pathways**

**Chlorotrifluoroethylene** is a reactive monomer that undergoes several important chemical transformations, including production, polymerization, and other addition and cycloaddition reactions.

# **Commercial Production of Chlorotrifluoroethylene**

The primary commercial route for the synthesis of CTFE involves the dechlorination of 1,1,2-trichloro-1,2,2-trifluoroethane (CFC-113) using zinc.[3][11]



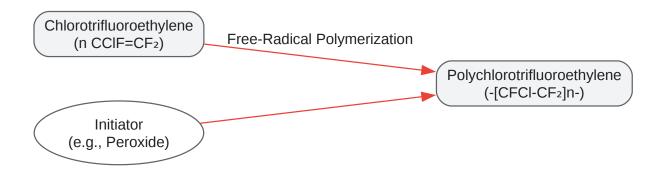


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Caption: Commercial production of CTFE.

# Polymerization to Polychlorotrifluoroethylene (PCTFE)

The most significant application of CTFE is its polymerization to form poly**chlorotrifluoroethylene** (PCTFE), a high-performance thermoplastic.[3][21] This is typically achieved through free-radical polymerization in an aqueous emulsion or suspension. [3][23]



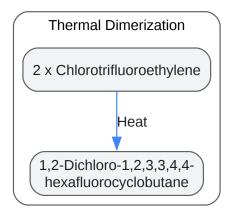
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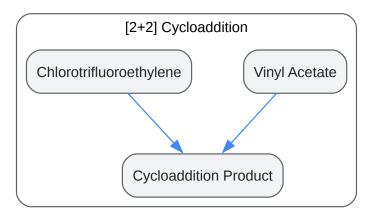
Caption: Polymerization of CTFE to PCTFE.

#### **Other Notable Chemical Reactions**

CTFE participates in various other chemical reactions, including thermal dimerization and cycloadditions.







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Caption: Key reactions of CTFE.

This technical guide provides a foundational understanding of **chlorotrifluoroethylene** for professionals in research and development. The data and diagrams presented herein are intended to facilitate further investigation and application of this important fluorinated compound. Due to its hazardous nature, all experimental work with CTFE must be conducted with strict adherence to safety protocols and regulations.

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